

Spectroscopic Characterization of 4-Methoxypyridine-3-sulfonyl chloride: A Technical Guide

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Compound of Interest

Compound Name:	4-Methoxypyridine-3-sulfonyl chloride
CAS No.:	945257-53-4
Cat. No.:	B585883

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This in-depth technical guide provides a comprehensive analysis of the expected spectroscopic data for **4-Methoxypyridine-3-sulfonyl chloride** (CAS No. 945257-53-4), a key intermediate in medicinal chemistry and drug development. While a complete public spectral dataset for this specific molecule is not readily available, this guide, grounded in established spectroscopic principles and data from structurally related analogs, offers a robust predictive analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles. This document is designed to empower researchers in identifying and characterizing this compound with a high degree of confidence.

Introduction to 4-Methoxypyridine-3-sulfonyl chloride

4-Methoxypyridine-3-sulfonyl chloride is a substituted pyridine derivative containing a reactive sulfonyl chloride functional group. This moiety makes it a valuable precursor for the synthesis of a wide range of sulfonamides, a class of compounds with diverse pharmacological activities. The methoxy group at the 4-position modulates the electronic properties of the pyridine ring, influencing its reactivity and the biological activity of its downstream derivatives. Accurate spectroscopic characterization is paramount to ensure the purity and structural integrity of this intermediate, which is critical for the successful synthesis of target pharmaceutical agents.

The molecular structure of **4-Methoxypyridine-3-sulfonyl chloride** is presented below:

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